

Essential Safety and Disposal Protocol for NSC 228155

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Compound of Interest

Compound Name: NSC 228155

Cat. No.: B1680205

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For laboratory professionals engaged in cancer research and drug development, the proper handling and disposal of chemical compounds are paramount to ensuring a safe and compliant research environment. This document provides a comprehensive guide to the safe disposal of **NSC 228155**, an EGFR activator and potent inhibitor of the KIX-KID interaction.^{[1][2]} Adherence to these procedures is critical for minimizing environmental impact and maintaining laboratory safety.

Chemical and Physical Properties

A clear understanding of the properties of **NSC 228155** is the first step in safe handling and disposal. Key data is summarized in the table below.

Property	Value
Molecular Formula	C ₁₁ H ₆ N ₄ O ₄ S
Molecular Weight	290.25 g/mol
Appearance	Burnt orange powder
Solubility	Soluble in DMSO (5 mg/mL)
Storage Temperature	2-8°C
Storage Conditions	Protect from light, keep desiccated (hygroscopic)
Storage Class Code	11 - Combustible Solids

Disposal of NSC 228155

While specific safety data sheets may not be readily available under all regulations due to its classification, prudent laboratory practice dictates a cautious and informed approach to disposal.^[3]^[4] The following step-by-step procedure is recommended for the safe disposal of **NSC 228155**.

Disclaimer: This guidance is for informational purposes only. Always consult your institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations regarding chemical waste disposal.

Before beginning any disposal procedure, ensure you are wearing appropriate PPE:

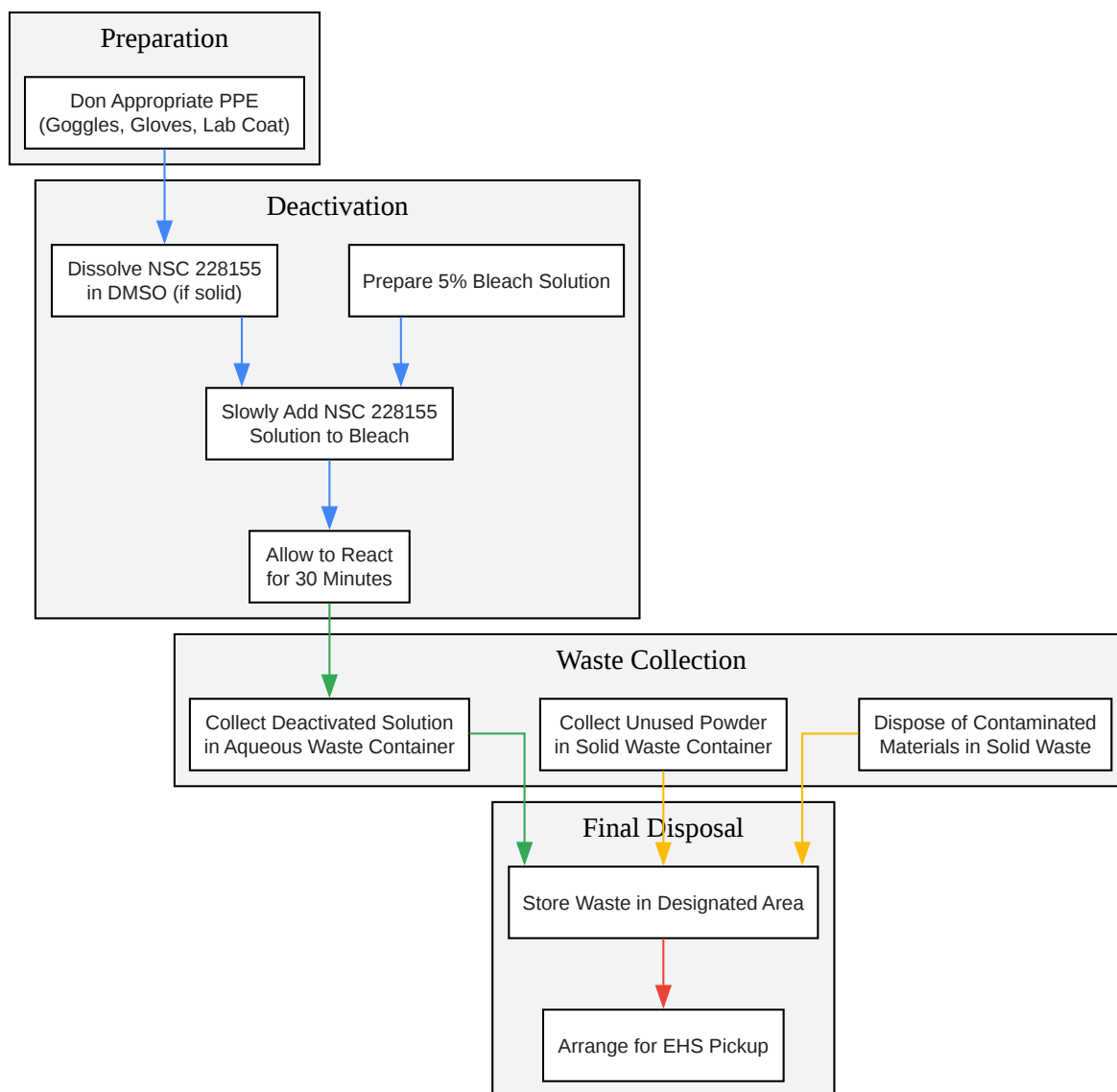
- Safety goggles
- Chemical-resistant gloves (nitrile or neoprene)
- Laboratory coat

For small quantities of **NSC 228155**, a deactivation step using a bleach solution is recommended.^[5]

- **Prepare a 5% Bleach Solution:** In a designated chemical fume hood, carefully prepare a 5% sodium hypochlorite (bleach) solution. For example, mix 1 part standard household bleach (typically 5-8% sodium hypochlorite) with 9 parts water.
- **Dissolve **NSC 228155**:** If dealing with the solid powder, first dissolve it in a minimal amount of DMSO.
- **Deactivation:** Slowly and carefully add the **NSC 228155** solution to the 5% bleach solution. Allow the mixture to react for at least 30 minutes to ensure complete deactivation.
- **Aqueous Waste:** The deactivated **NSC 228155** solution should be collected in a designated aqueous hazardous waste container. Clearly label the container with its contents.
- **Solid Waste:** Any unused **NSC 228155** powder should be collected in a designated solid hazardous waste container.
- **Contaminated Materials:** All materials that have come into contact with **NSC 228155**, such as pipette tips, gloves, and weighing paper, should be disposed of in a designated solid hazardous waste container.
- **Storage:** Store all waste containers in a designated, well-ventilated, and secure waste accumulation area.
- **Arrangement for Pickup:** Contact your institution's EHS department to arrange for the pickup and final disposal of the hazardous waste.

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **NSC 228155**.



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NSC 228155 Disposal Workflow

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- To cite this document: BenchChem. [Essential Safety and Disposal Protocol for NSC 228155]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680205#nsc-228155-proper-disposal-procedures]

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